

# 4-Ethyloctane CAS number and registry information

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## Compound of Interest

Compound Name: **4-Ethyloctane**

Cat. No.: **B094392**

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## 4-Ethyloctane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethyloctane**, a saturated branched alkane. This document consolidates its registry information, chemical and physical properties, and outlines key experimental protocols relevant to its synthesis and analysis.

## Core Registry Information

**4-Ethyloctane** is chemically identified as an octane molecule with an ethyl group substituted at the fourth carbon position. It is also recognized by various synonyms in chemical literature and databases.

Identifier	Value	Reference
CAS Number	15869-86-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	4-ethyloctane	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C10H22	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Canonical SMILES	CCCC(C)CCC	<a href="#">[1]</a> <a href="#">[2]</a>
InChI	InChI=1S/C10H22/c1-4-7-9-10(6-3)8-5-2/h10H,4-9H2,1-3H3	<a href="#">[2]</a> <a href="#">[3]</a>
InChIKey	NRJUFUBKIFIKFI-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[4]</a>

## Physicochemical Properties

A summary of the key physical and chemical properties of **4-Ethyloctane** is presented below. This data is essential for its handling, application in synthesis, and for analytical method development.

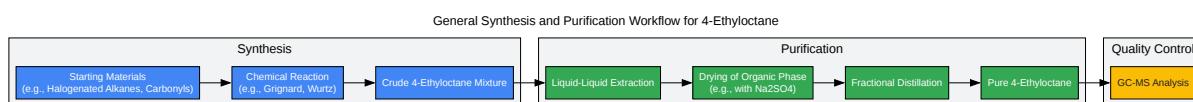
Property	Value	Unit	Reference
Molecular Weight	142.28	g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	163.6	°C (at 760 mmHg)	<a href="#">[1]</a>
Melting Point	-87.69	°C	<a href="#">[1]</a>
Density	0.733	g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	36.5	°C	<a href="#">[1]</a>
Vapor Pressure	2.69	mmHg (at 25°C)	<a href="#">[1]</a>
Water Solubility	75.36	µg/L	<a href="#">[1]</a>
Refractive Index	1.4131		<a href="#">[1]</a>
XLogP3	5.3		<a href="#">[1]</a> <a href="#">[4]</a>

# Experimental Protocols

While specific literature detailing the synthesis and purification of **4-Ethyloctane** is not extensively published, established organic chemistry methodologies for alkanes are applicable. The synthesis generally involves the alkylation of an appropriate organometallic reagent or through isomerization of other decane isomers. A generalized workflow is presented below. Furthermore, a detailed protocol for the analysis of a structurally related compound, 4-ethyloctanoic acid, by Gas Chromatography-Mass Spectrometry (GC-MS) is provided as a robust analytical template.

## General Synthesis and Purification Workflow

The synthesis of branched alkanes like **4-ethyloctane** can be achieved through various established routes in organic chemistry. A common conceptual approach involves a Grignard reaction followed by reduction, or catalytic reforming of other C10 isomers. The subsequent purification is crucial to isolate the target compound.



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Caption: General workflow for the synthesis and purification of **4-Ethyloctane**.

## Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol is adapted for the analysis of **4-Ethyloctane** based on established methods for similar branched-chain hydrocarbons.

### 1. Sample Preparation:

- Accurately prepare a dilution series of **4-Ethyloctane** in a high-purity solvent such as hexane or pentane.
- For quantitative analysis, an internal standard (e.g., a non-interfering alkane like nonane or undecane) should be added to each sample and calibration standard.

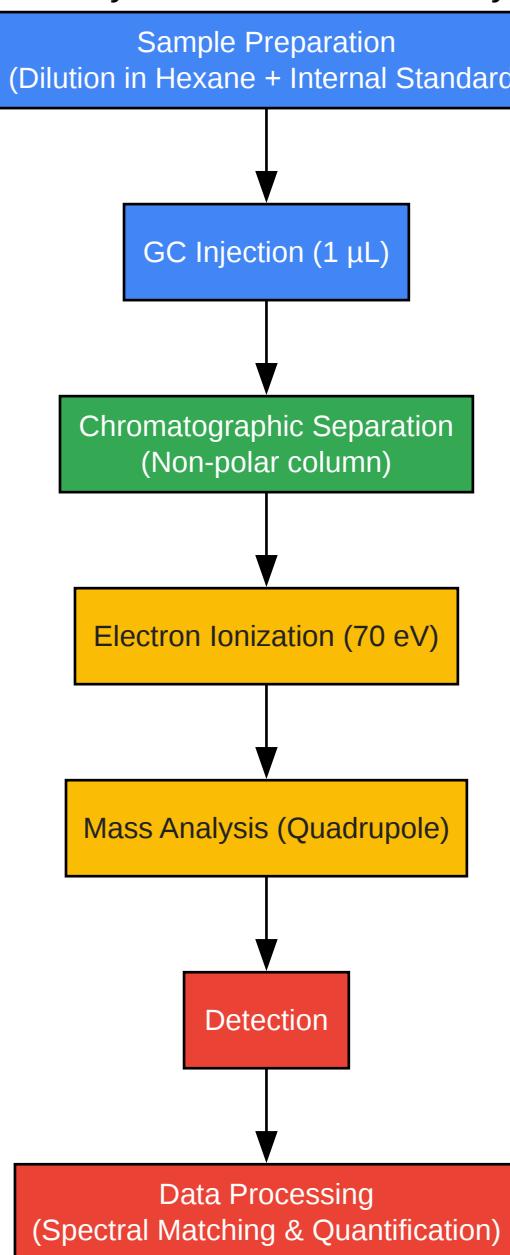
## 2. GC-MS Instrumentation and Conditions:

Parameter	Recommended Setting
Gas Chromatograph	
GC Column	A non-polar column (e.g., HP-5ms, DB-5ms) is recommended.
Injection Volume	1 $\mu$ L
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 50:1 split ratio)
Carrier Gas	Helium at a constant flow rate (e.g., 1.0 mL/min)
Oven Program	Initial temperature of 40°C, hold for 2 minutes, then ramp at 10°C/min to 250°C, and hold for 5 minutes.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Acquisition Mode	Full Scan (m/z 40-300) for identification. Selected Ion Monitoring (SIM) for quantification.
Solvent Delay	2 - 3 minutes

## 3. Data Analysis:

- The identity of **4-Ethyloctane** can be confirmed by comparing the acquired mass spectrum with a reference library (e.g., NIST).
- Quantification is achieved by integrating the peak area of a characteristic ion of **4-Ethyloctane** and comparing it to the peak area of the internal standard across the calibration curve.

### GC-MS Analysis Workflow for 4-Ethyloctane



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Caption: Workflow for the analysis of **4-Ethyloctane** using GC-MS.

## Safety and Handling

**4-Ethyloctane** is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.<sup>[5]</sup> Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.<sup>[5]</sup> For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Applications

As a branched-chain alkane, **4-Ethyloctane** is primarily used as an organic solvent in various industrial applications, including paints, coatings, and cleaners.<sup>[5]</sup> Its specific properties, such as boiling point and solvency, make it suitable for formulations where controlled evaporation is required. It can also be found as a component in fuel mixtures and as a reference compound in analytical chemistry.

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## References

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